

Safety data sheet (SDS) for 4-Methoxy-5-methylpyrimidine intermediates

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Compound of Interest

Compound Name: 4-Methoxy-5-methylpyrimidine

CAS No.: 17758-12-2

Cat. No.: B096741

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Technical Safety Guide: 4-Methoxy-5-methylpyrimidine & Intermediates

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

4-Methoxy-5-methylpyrimidine is a functionalized pyrimidine derivative.[1] In drug discovery, it serves as a "privileged structure," often utilized as a bioisostere for pyridine or phenyl rings to modulate solubility and metabolic stability in active pharmaceutical ingredients (APIs).

Table 1: Target Compound Specifications

Property	Specification
Chemical Name	4-Methoxy-5-methylpyrimidine
CAS Number	2804-87-7
Molecular Formula	C ₆ H ₈ N ₂ O
Molecular Weight	124.14 g/mol
Physical State	Low-melting solid or viscous oil (Ambient)
Solubility	Soluble in MeOH, DCM, DMSO; Sparingly soluble in water
Predicted LogP	~0.8 (Lipophilic)
Key Functional Groups	Pyrimidine ring (Basic), Methoxy ether (Stable)

Hazard Identification & Toxicology (The "SDS" Core)

While the final compound (**4-Methoxy-5-methylpyrimidine**) exhibits moderate hazards, the synthesis pathway involves high-risk intermediates and reagents. A "Process Safety" approach is required.

Target Compound Hazards (CAS 2804-87-7)

Based on Structure-Activity Relationship (SAR) and analog data (e.g., 4-methoxypyrimidine).

- GHS Classification:
 - Skin Irritation: Category 2 (Causes skin irritation).[2][3]
 - Eye Irritation: Category 2A (Causes serious eye irritation).[4]
 - STOT-SE: Category 3 (May cause respiratory irritation).[4]
- Signal Word: WARNING
- Handling Note: The methoxy group reduces the electrophilicity of the ring compared to its chloro-precursors, lowering the risk of severe chemical burns but retaining irritant properties.

Critical Intermediate Hazards

The primary safety risk lies in the precursors used to generate the target.

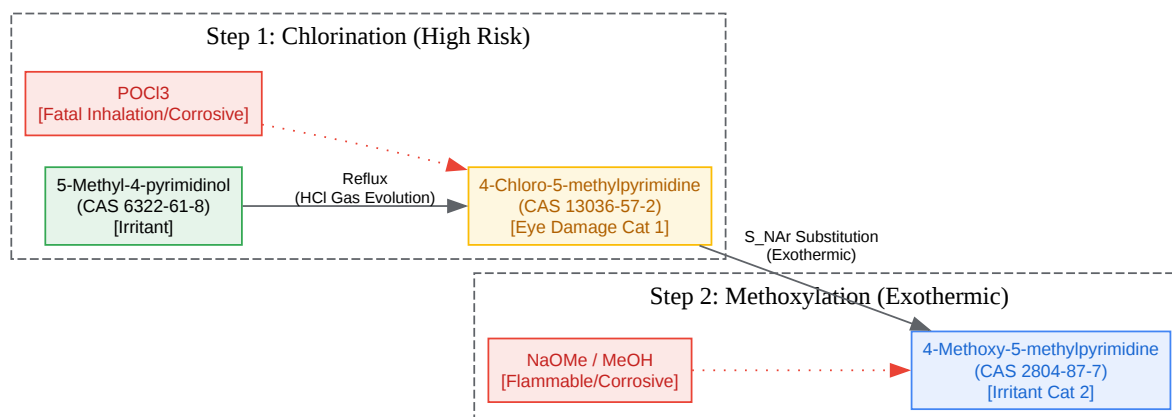
Intermediate / Reagent	CAS No.[5][6][7][8]	GHS Hazards	Critical Safety Note
4-Chloro-5-methylpyrimidine	13036-57-2	Eye Dam. 1, Acute Tox. 4, Skin Irrit. 2	CORROSIVE TO EYES. Irreversible damage possible. Wear face shield.[9][8][3][10]
5-Methyl-4-pyrimidinol	6322-61-8	Skin Irrit. 2, Eye Irrit. [2] 2A	Precursor tautomer. Moderate irritant.
Phosphorus Oxychloride (POCl ₃)	10025-87-3	Acute Tox. 2 (Inhal), Skin Corr. 1A	FATAL IF INHALED. Reacts violently with water.
Sodium Methoxide (NaOMe)	124-41-4	Flam. Sol. 1, Skin Corr.[4] 1B	Moisture sensitive. Causes severe skin burns.

Synthesis Workflow & Safety Interventions

The synthesis of **4-Methoxy-5-methylpyrimidine** typically proceeds via the chlorination of the hydroxy-pyrimidine followed by nucleophilic aromatic substitution (S_NAr). The diagram below maps the hazard evolution through this pathway.

Figure 1: Process Hazard Map

This workflow visualizes the transition from High Hazard (Red/Orange) reagents to the Moderate Hazard (Blue) target.



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Caption: Hazard evolution from POCl₃ chlorination (High Risk) to methoxylation (Moderate Risk).

Handling & Experimental Protocols

Protocol: Safe Handling of 4-Chloro-5-methylpyrimidine (Intermediate)

Rationale: This intermediate is a lachrymator and can cause irreversible eye damage (Category 1).

- **Engineering Controls:** All weighing and transfers must occur inside a certified chemical fume hood.
- **PPE:** Double nitrile gloves (0.11 mm min), lab coat, and tight-fitting safety goggles (not just safety glasses) are mandatory. A face shield is recommended if handling >5g.
- **Solubility Check:** Dissolve in DCM or Ethyl Acetate immediately upon isolation to reduce dust hazard.

Protocol: Quenching POCl₃ Reactions (Step 1 Waste)

Rationale: Direct water addition to POCl₃ generates massive heat and HCl gas.

- Cooling: Cool the reaction mixture to <0°C.
- Dilution: Dilute with an inert solvent (e.g., DCM or Toluene) first.
- Neutralization: Slowly add the mixture into a stirred solution of saturated Sodium Bicarbonate (NaHCO₃) or ice water. Do not add water to the mixture.
- Ventilation: Ensure high exhaust rate to capture evolved CO₂ and HCl vapors.

Storage of 4-Methoxy-5-methylpyrimidine

- Conditions: Store at 2–8°C (Refrigerate).
- Atmosphere: Hygroscopic; store under Nitrogen or Argon to prevent hydrolysis of the methoxy ether back to the hydroxypyrimidine.
- Incompatibility: Keep away from strong oxidizing agents and strong acids.[\[11\]](#)[\[3\]](#)

Emergency Response

Scenario	Immediate Action
Eye Contact	CRITICAL: Rinse cautiously with water for 15+ minutes. Lift eyelids.[10] If the Chloro-intermediate is involved, seconds count to prevent blindness. Seek immediate medical attention.
Skin Contact	Wash with soap and water.[3][10] If redness persists (dermatitis), consult a physician.
Inhalation	Move to fresh air.[9][11][3][4] If wheezing occurs (common with pyrimidine dusts), administer oxygen if trained.
Spill (Solid)	Do not dry sweep (dust hazard). Wet with inert solvent (e.g., heptane) and wipe up. Place in hazardous waste container.
Fire	Use CO ₂ , dry chemical, or alcohol-resistant foam.[9] Burning pyrimidines emit toxic Nitrogen Oxides (NO _x).

References

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- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)

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